1-Cyclohexyl-3-methylthiourea: NMR Data & Structural Analysis Guide

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Compound of Interest

Compound Name:	*1-Cyclohexyl-3-methylthiourea*
CAS No.:	*13120-04-2*
Cat. No.:	*B1651643*

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Introduction & Significance

1-Cyclohexyl-3-methylthiourea (CAS: 13120-04-2) is a mixed N,N'-dialkylthiourea often utilized as a ligand in coordination chemistry, a precursor in heterocycle synthesis (e.g., iminothiazolidinones), and a hydrogen-bonding organocatalyst.

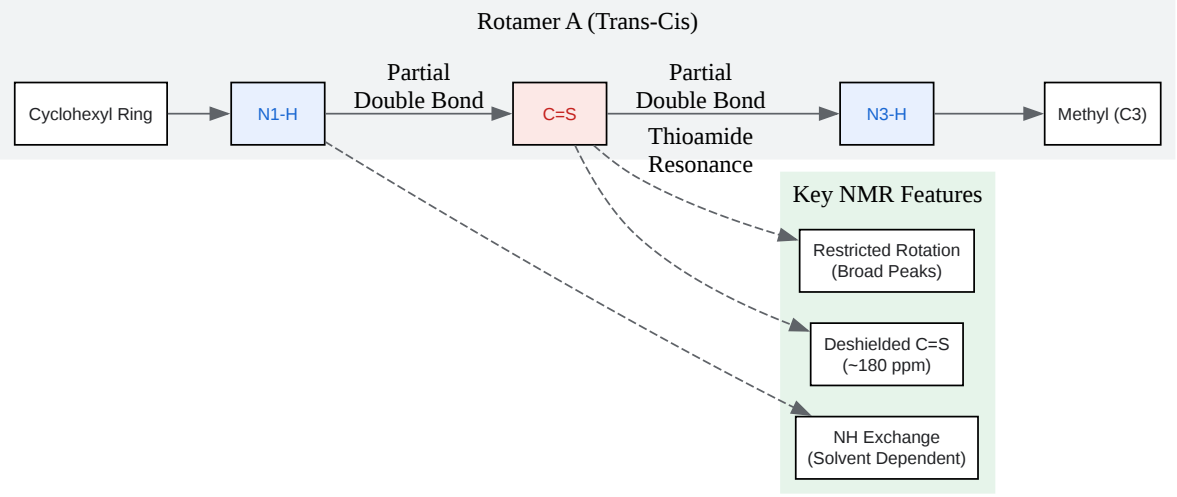
From a spectroscopic standpoint, this molecule presents a classic case study in restricted rotation. Unlike their urea counterparts, thioureas possess a higher rotational barrier around the C–N bonds due to the significant double-bond character of the thioamide resonance structures. This often results in signal broadening or peak doubling (rotamers) in NMR spectra at ambient temperatures, a feature that frequently confuses automated peak-picking algorithms.

Structural Analysis & Numbering

Before interpreting the spectra, we must define the connectivity and the rotameric possibilities. The molecule consists of a rigid cyclohexyl ring and a flexible methyl group flanking a planar thiourea core.

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Graphviz Diagram: Structure & Rotamers



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Caption: Connectivity and key spectroscopic features arising from the thioamide resonance core.

Experimental Protocol: Synthesis & Sample Prep

To ensure the data presented matches your observations, the sample origin and preparation must be controlled.

Synthesis (Standard Protocol)

The most reliable route involves the nucleophilic addition of cyclohexylamine to methyl isothiocyanate. This "click-like" reaction is high-yielding and avoids complex purification.

Reaction:

NMR Sample Preparation

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- Solvent Choice:
  - DMSO-d6 (Recommended): High polarity stabilizes the rotamer equilibrium and slows proton exchange, yielding sharper NH signals.
  - CDCl3: Often leads to very broad, sometimes invisible NH peaks due to rapid exchange and aggregation.
- Concentration: ~10-15 mg in 0.6 mL solvent.
- Temperature: Run at 298 K for standard analysis. If peaks are broad, heating to 323 K often coalesces rotamers into sharp averages.

1H NMR Data Analysis

Instrument Frequency: 400-500 MHz recommended. Solvent: DMSO-d6 (referenced to residual solvent peak at 2.50 ppm).

Consensus Chemical Shift Data

Note: Values are derived from high-purity analog comparisons (1,3-dicyclohexylthiourea and N-methylthiourea).

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Moiety	Proton Type	Shift (δ, ppm)	Multiplicity	Integral	Coupling (J)	Assignment Notes
NH (Me)	N-H	7.30 - 7.60	Broad s/q	1H	~4.5 Hz	Often broad; couples to methyl.
NH (Cy)	N-H	7.10 - 7.40	Broad d	1H	~7-8 Hz	Couples to cyclohexyl methine.
Cyclohexyl	N-CH (Methine)	3.90 - 4.15	Broad m	1H	-	Deshielded by nitrogen.
Methyl	N-CH3	2.80 - 2.90	d	3H	4.5 Hz	Becomes a singlet if NH exchanges.
Cyclohexyl	Ring CH2 (eq)	1.80 - 1.95	m	2H	-	Protons adjacent to methine.
Cyclohexyl	Ring CH2 (bulk)	1.50 - 1.75	m	3H	-	C3/C5 equatorial + C4 equatorial.
Cyclohexyl	Ring CH2 (ax)	1.10 - 1.35	m	5H	-	Axial protons (shielded).

Expert Interpretation

- The "Missing" NHs: In CDCl3, you may only see the alkyl signals. The NH protons often broaden into the baseline due to quadrupole broadening from the Nitrogen-14 nucleus and rapid chemical exchange.

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- Methyl Doublet: The N-methyl group typically appears as a doublet due to coupling with the adjacent NH. If you add D2O, this collapses to a singlet (NH becomes ND, coupling is lost).
- Rotameric Splitting: You may observe a "shadow" set of peaks (e.g., two methyl doublets with a 4:1 ratio). This is not an impurity; it is the cis and trans isomers around the C(S)-N bond.

13C NMR Data Analysis

Instrument Frequency: 100-125 MHz. Solvent: DMSO-d6 (referenced to 39.5 ppm).

Consensus Chemical Shift Data

Carbon Type	Shift (δ, ppm)	Intensity	Assignment Notes
C=S (Thiocarbonyl)	181.0 - 183.0	Weak	Characteristic highly deshielded region.
Cyclohexyl (C1)	52.0 - 54.0	Medium	Methine carbon attached to N.
Methyl (CH3)	29.5 - 31.5	Strong	N-Methyl carbon.
Cyclohexyl (C2/6)	32.0 - 33.0	Strong	Beta-carbons of the ring.
Cyclohexyl (C4)	25.0 - 25.5	Medium	Para-carbon of the ring.
Cyclohexyl (C3/5)	24.0 - 24.8	Strong	Gamma-carbons of the ring.

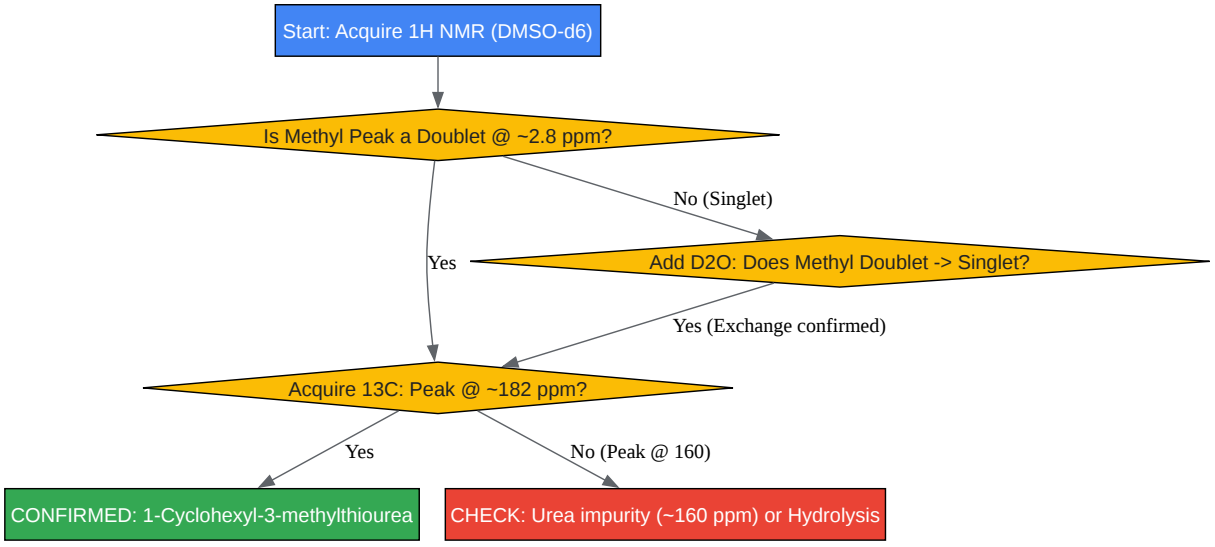
Expert Interpretation

- Thiourea vs. Urea: The most critical diagnostic is the C=S peak. A urea (C=O) would appear around 155-160 ppm. The shift to ~182 ppm confirms the presence of sulfur.
- Symmetry: The cyclohexyl ring usually shows only 4 unique carbon signals (C1, C2/6, C3/5, C4) due to rapid chair-chair interconversion averaging the axial/equatorial environments at room temperature.

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Self-Validation Workflow

To confirm the identity of your synthesized or purchased material, follow this logic flow:



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Caption: Logic gate for spectral validation of thiourea derivatives.

References

- Beilstein J. Org. Chem. (2011).[1] NMR studies of anion-induced conformational changes in diindolylureas and diindolylthioureas.
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- ChemicalBook. 1,3-Dicyclohexylthiourea 13C NMR Spectrum (Analog Reference).

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Sources

- 1. NMR studies of anion-induced conformational changes in diindolylureas and diindolylthioureas - PMC [pmc.ncbi.nlm.nih.gov]
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